

Application Note: In Vivo Experimental Design for BAY-850 (ATAD2 Inhibitor)

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Compound of Interest

Compound Name: BAY-850

Cat. No.: B1574169

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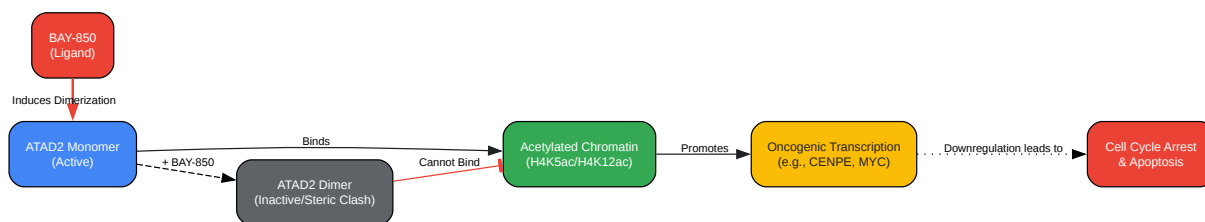
Executive Summary & Mechanism of Action

BAY-850 is a highly potent, isoform-selective chemical probe targeting the ATAD2 (ATPase family AAA domain-containing protein 2) bromodomain.^{[1][2][3][4][5]} Unlike canonical bromodomain inhibitors (e.g., BET inhibitors) that competitively occupy the acetyl-lysine binding pocket, **BAY-850** employs a unique mechanism of action: it induces dimerization of the ATAD2 bromodomain.^{[1][4]} This steric alteration prevents the protein from recognizing acetylated histones (specifically H4K5ac and H4K12ac), effectively displacing ATAD2 from chromatin.^[1]

Critical Distinction: Do not confuse **BAY-850** with Bayer's ATM inhibitors (e.g., BAY-1895344).^[1] **BAY-850** is specific to the epigenetic regulator ATAD2, a co-factor often overexpressed in ovarian, lung, and breast cancers.^[1]

Mechanism of Action (MOA)

The following diagram illustrates the unique "dimerization-induced inhibition" mechanism of **BAY-850** compared to standard ligand displacement.



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Caption: **BAY-850** forces ATAD2 monomers to dimerize, structurally preventing chromatin engagement and downstream oncogenic transcription (e.g., CENPE).[1][4][5]

Formulation & Pharmacokinetics

Successful in vivo application of **BAY-850** requires precise formulation to overcome solubility challenges while maintaining bioavailability.[1]

Validated Vehicle Formulation

The following formulation is recommended for Intraperitoneal (IP) or Oral (PO) administration in mice. It yields a clear solution up to ~6.25 mg/mL.[1][3]

Component	Concentration (v/v)	Function	Preparation Order
DMSO	10%	Solubilizer	1.[1][3] Dissolve BAY-850 powder in DMSO first.[1]
PEG 300	40%	Co-solvent	2.[3] Add slowly to DMSO solution; vortex.
Tween-80	5%	Surfactant	3.[1] Add and vortex until clear.
Saline (0.9%)	45%	Diluent	4.[1] Add slowly while vortexing.

Note: Prepare fresh daily. If precipitation occurs, mild sonication (water bath) at 37°C is permissible.[1]

Dosing Regimen

- Standard Efficacy Dose: 20 mg/kg[1]
- Frequency: Once Daily (QD)
- Route: Intraperitoneal (IP) is preferred for consistency in probe studies; Oral (PO) is possible but requires strict adherence to the solubilization protocol.[1]
- Duration: 14–21 days (model dependent).

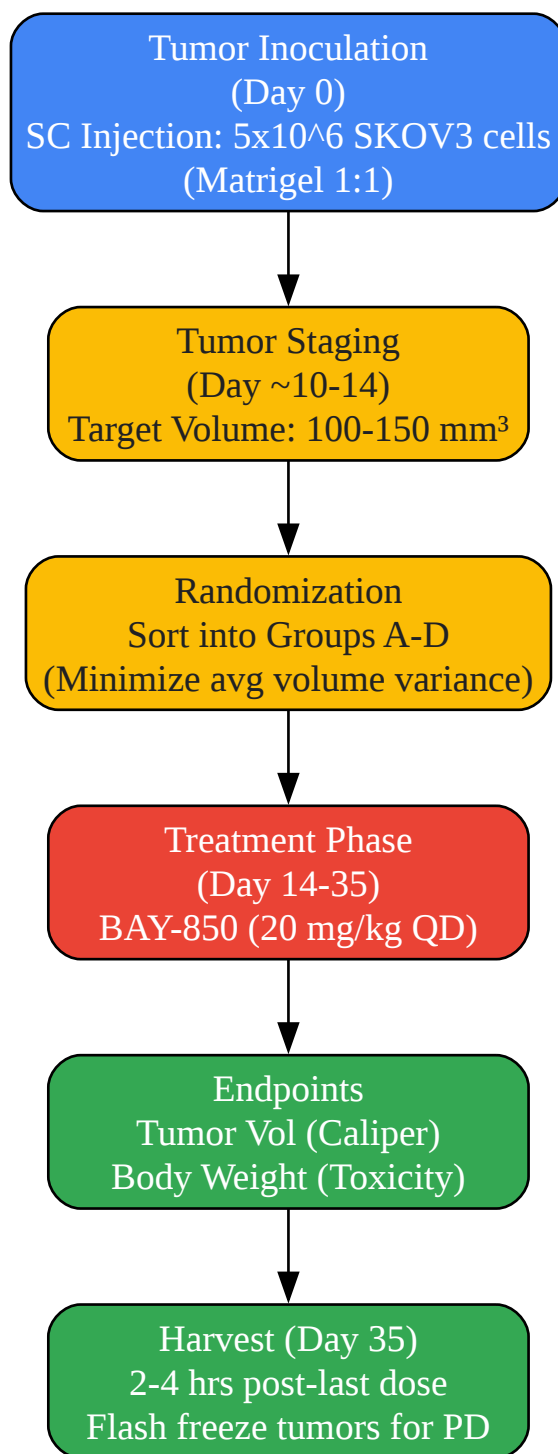
Experimental Design: Efficacy Study (Ovarian Cancer Model)

The most robust in vivo validation for **BAY-850** is in ovarian cancer xenografts (e.g., SKOV3), where ATAD2 drives tumor growth via upregulation of CENPE (Centromere Protein E).[1]

Study Groups

Group	N	Treatment	Dose / Schedule	Rationale
A	8-10	Vehicle Control	10 mL/kg QD	Baseline tumor growth kinetics. [1]
B	8-10	BAY-850	20 mg/kg QD	Test arm for ATAD2 inhibition. [1]
C	8-10	Paclitaxel (Positive Ctrl)	10 mg/kg Q3D (IP)	Standard of care comparison. [1]
D	8-10	BAY-850 + CENPE Inhibitor*	Combo	Optional: Test synergy (e.g., with GSK923295). [1] [6]

Experimental Workflow



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Caption: Timeline for SKOV3 xenograft efficacy study. Critical harvest timing ensures capture of pharmacodynamic effects.[1]

Step-by-Step Protocol

- Cell Preparation: Culture SKOV3 cells in McCoy's 5A medium + 10% FBS. Harvest at 70-80% confluence. Resuspend in PBS/Matrigel (1:1 ratio) at

 cells/mL.
- Inoculation: Inject 100 μ L (

 cells) subcutaneously into the right flank of female BALB/c nude mice (6-8 weeks old).
- Monitoring: Measure tumors twice weekly using calipers. Calculate volume:

 .
- Treatment Initiation: Begin dosing when mean tumor volume reaches ~100–150 mm³.
- Administration: Administer **BAY-850** (20 mg/kg) via IP injection daily.^[1] Monitor body weight daily; >15% weight loss requires a dose holiday.^[1]
- Termination: Euthanize animals 24 hours after the final dose for efficacy, or 2-4 hours after the final dose for Pharmacodynamic (PD) analysis.

Pharmacodynamic (PD) Biomarkers^[1]^[7]

To validate that tumor growth inhibition is due to ATAD2 blockade and not off-target toxicity, you must assess specific biomarkers.^[1]

Primary Biomarker: CENPE Expression

ATAD2 regulates the expression of CENPE.^[6]^[7] Successful inhibition by **BAY-850** results in significant downregulation of CENPE mRNA and protein.^[1]

- Method: RT-qPCR or Western Blot on tumor homogenates.^[1]
- Expected Result: >50% reduction in CENPE levels in Group B compared to Vehicle.

Secondary Biomarker: Chromatin Fractionation

Since **BAY-850** displaces ATAD2 from chromatin, a cellular fractionation assay is the most direct proof of target engagement.^[1]

- Protocol:
 - Homogenize tumor tissue.
 - Perform subcellular fractionation to separate Soluble (cytosolic/nucleoplasmic) vs. Chromatin-bound fractions.^[1]
 - Western Blot: Probe for ATAD2.
 - Result: **BAY-850** treatment should shift ATAD2 from the Chromatin fraction to the Soluble fraction compared to vehicle.^[1]

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